

what happens if a corrigendum itself contains an error

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Discovering an error in a published work is a common part of the scientific process. Journals have established procedures for corrections, typically through a **corrigendum** (for author errors) or an erratum (for publisher errors). But what happens when the correction notice itself is incorrect? This guide provides clear steps and answers for researchers, scientists, and drug development professionals facing this unique challenge.

Frequently Asked Questions (FAQs)

Q1: I've found an error in a published corrigendum.

What is the first thing I should do?

The first and most crucial step is to contact the journal's editorial office immediately. Prepare a clear, concise, and professional email detailing the new error. It is essential to provide specific information to help the editors understand the situation quickly.

Your communication should include:

- The full citation of the original article.
- The full citation of the published **corrigendum**.
- A precise description of the error within the **corrigendum**.

- The correct information that should have been published.
- Any supporting evidence or explanation that clarifies the necessity of the new correction.

Q2: Is it possible to publish a second corrigendum to correct the first one?

Yes, it is possible. While uncommon, journals can issue a second **corrigendum** if a significant error exists in the first. The United Nations Editorial Manual, for instance, outlines a procedure where an error in a **corrigendum** is corrected by issuing a new one with an incremented number (e.g., /Corr.2).[1] The primary goal of reputable journals is to maintain the integrity and accuracy of the scientific record.[2][3] Therefore, they will typically have a process to address such situations.

Q3: What is the formal process for correcting an incorrect corrigendum?

The process mirrors the procedure for an initial correction.[4] After you contact the journal, the editorial team will evaluate the request to determine the severity and cause of the error.[4] The editors, often in consultation with peer-reviewers and the original authors, will decide on the appropriate course of action. This decision-making process involves consultation with the paper's authors, but the final determination rests with the editor.

Q4: Who is responsible if the new error was introduced by the publisher?

If the error in the **corrigendum** was introduced by the journal during the production process, it is considered an "erratum." In this case, the publisher is responsible for issuing a correction, and there should be no cost to the authors.[4]

Q5: What if the error was another oversight by the author?

If the error in the **corrigendum** is a result of another author oversight, the journal will still likely agree to a correction if it impacts the scientific record or the paper's reproducibility.[5] Some

journals may classify this as a "Discretionary **Corrigendum**" and reserve the right to charge a fee for processing the second correction, as it is the author's responsibility.[4]

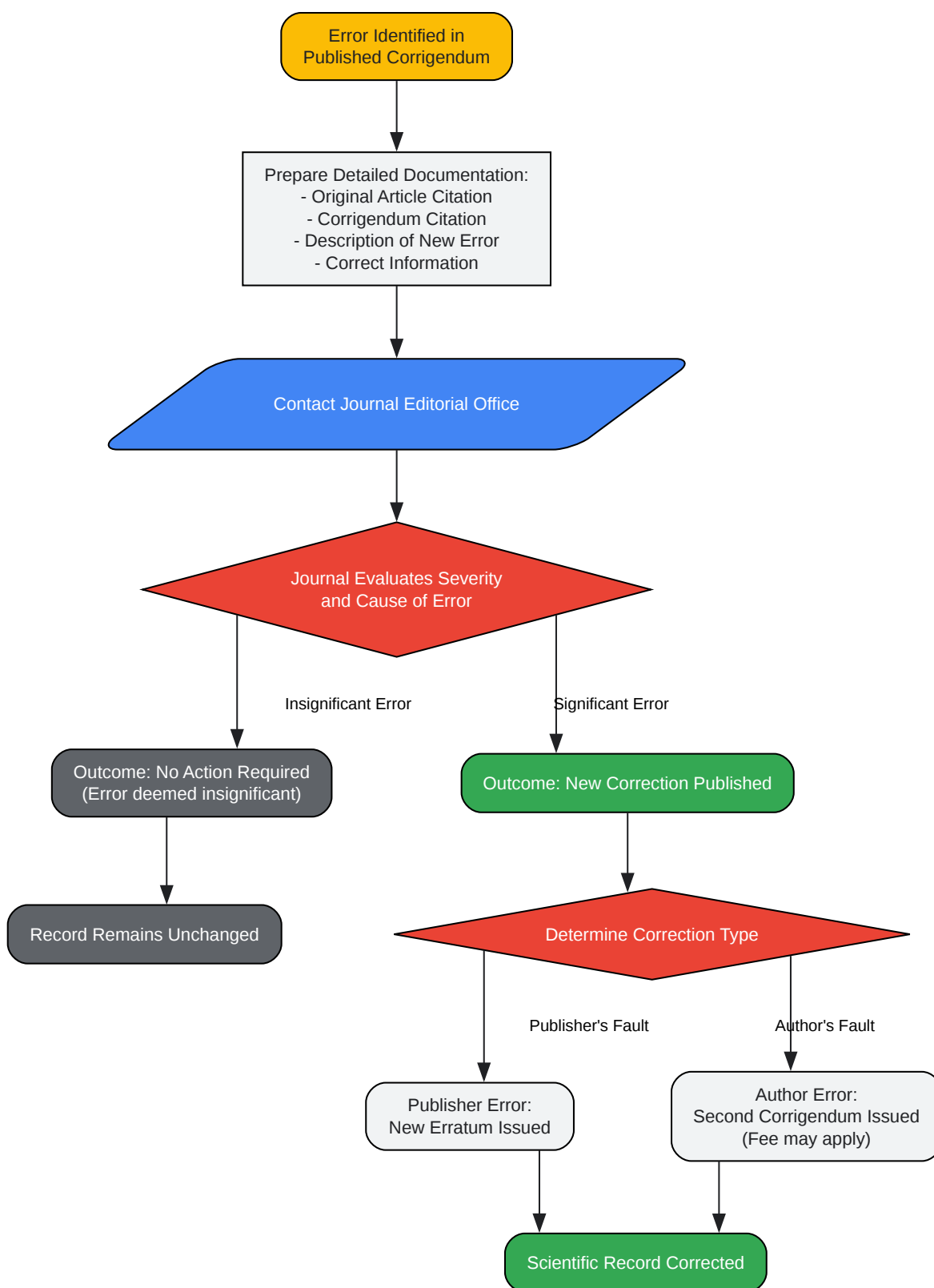
Troubleshooting Guide: Error in a Corrigendum

This table summarizes the recommended actions and potential outcomes when you identify an error in a published correction notice.

Problem / Scenario	Recommended Action	Potential Outcome(s)
A minor typographical error in the corrigendum that does not alter the scientific meaning (e.g., a spelling mistake in a non-critical word).	Contact the journal's editorial office to inquire. Provide the details of the typo.	The journal may decide no formal action is needed if the error is insignificant.[6] They might correct the online version without a new notice.
A significant error in the corrigendum that affects data, interpretation, or scientific accuracy (e.g., wrong number, incorrect unit, flawed figure).	Immediately contact the journal's editorial office with a detailed explanation, quoting the incorrect and corrected text/data.[4]	The journal will likely initiate a process to publish a second corrigendum or an erratum to correct the record.[1]
The author list or affiliations are still incorrect after the first corrigendum.	Contact the journal with the correct author information. All co-authors should be in agreement and may need to sign the request.[7]	Journals typically publish corrigenda to correct the author list.[5] A second correction will likely be issued.
The first corrigendum introduced a new ambiguity or misunderstanding.	Prepare a clear justification of how the corrigendum created confusion and provide unambiguous wording. Submit this to the journal editor.	The editor will review the case, possibly with peer-reviewers, and decide on publishing a clarifying second corrigendum.

Workflow for Addressing an Error in a Corrigendum

The following diagram illustrates the logical workflow for a researcher who discovers an error in a published **corrigendum**.



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Caption: Workflow for handling an error found within a published **corrigendum**.

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